

BNN-20 Experimental Protocols for In Vitro Studies: Application Notes

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Compound of Interest

Compound Name: *Bnn-20*

Cat. No.: *B13403025*

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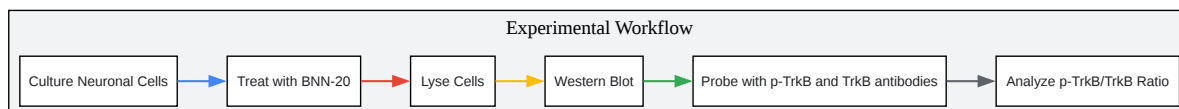
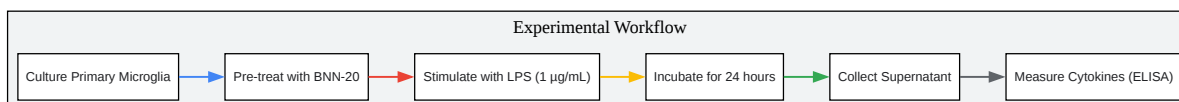
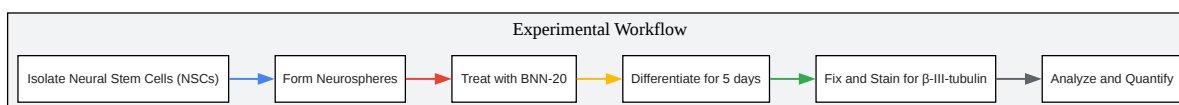
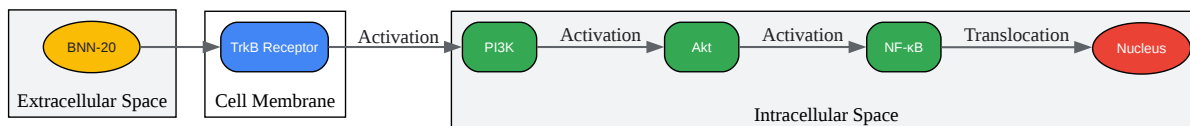
Introduction

BNN-20 is a synthetic, blood-brain barrier-permeable microneurotrophin that acts as a mimetic of Brain-Derived Neurotrophic Factor (BDNF). It is an agonist for the Tropomyosin receptor kinase A (TrkA), Tropomyosin receptor kinase B (TrkB), and the p75 neurotrophin receptor (p75NTR). **BNN-20** has demonstrated significant neuroprotective, anti-inflammatory, antioxidant, and pro-neurogenic properties in various in vitro and in vivo models. These characteristics make it a promising candidate for the development of therapeutics for neurodegenerative diseases such as Parkinson's disease.

This document provides detailed application notes and experimental protocols for in vitro studies involving **BNN-20**, focusing on its effects on neuronal differentiation, microglial inflammation, and the activation of its primary signaling pathway.

Mechanism of Action: The TrkB Signaling Pathway

BNN-20 exerts its biological effects primarily through the activation of the TrkB receptor, which subsequently initiates the Phosphoinositide 3-kinase (PI3K)/Akt signaling cascade, leading to the activation of the transcription factor Nuclear Factor-kappa B (NF-κB).^{[1][2]} This pathway is crucial for promoting cell survival, differentiation, and plasticity.



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- 2. BNN-20, a synthetic microneurotrophin, strongly protects dopaminergic neurons in the "weaver" mouse, a genetic model of dopamine-denervation, acting through the TrkB neurotrophin receptor - PubMed [pubmed.ncbi.nlm.nih.gov]
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